

but-3-enamide synonyms Allylamide Vinylacetamide

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Compound of Interest

Compound Name: *but-3-enamide;hydron*

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An In-depth Technical Guide to But-3-enamide and its Isomer, N-Vinylacetamide

Introduction

In the landscape of organic chemistry and materials science, precision in nomenclature is paramount. This guide focuses on but-3-enamide (CAS 28446-58-4), an unsaturated amide with potential applications in organic synthesis. It is crucial to distinguish this compound from its isomer, N-vinylacetamide (NVA), and a similarly named but structurally different compound, allylamine. While "vinylacetamide" and "allylamide" are sometimes cited as synonyms for but-3-enamide[1][2][3], in common scientific literature and commerce, these names predominantly refer to N-vinylacetamide and allylamine, respectively. This guide will provide a detailed examination of but-3-enamide, followed by a comparative analysis of N-vinylacetamide and allylamine to clarify their distinct chemical identities, properties, and applications for researchers, scientists, and drug development professionals.

But-3-enamide

But-3-enamide is a primary amide featuring a terminal vinyl group. Its structure offers reactive sites at the amide functionality and the carbon-carbon double bond, making it a versatile building block in synthesis.

Physicochemical Properties

The following table summarizes the key quantitative data for but-3-enamide.

Property	Value	Reference(s)
CAS Number	28446-58-4	[1][3][4]
Molecular Formula	C ₄ H ₇ NO	[3][4]
Molecular Weight	85.10 g/mol	[3][4]
Appearance	White Solid / White Plates	[1][2]
Melting Point	66-68 °C	[1]
Boiling Point	207.5 °C at 760 mmHg	[1]
Density	0.94 g/cm ³	[1]
pKa	16.26 (Predicted)	[2]
Topological Polar Surface Area	43.09 Å ²	[4]
Canonical SMILES	<chem>C=CCC(=O)N</chem>	[1][4]
InChI Key	ABBZJHFBQXYTLU-UHFFFAOYSA-N	[1]

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of but-3-enamide. Available data includes Fourier-transform infrared (FTIR), Raman, and mass spectrometry (MS) spectra.[5]

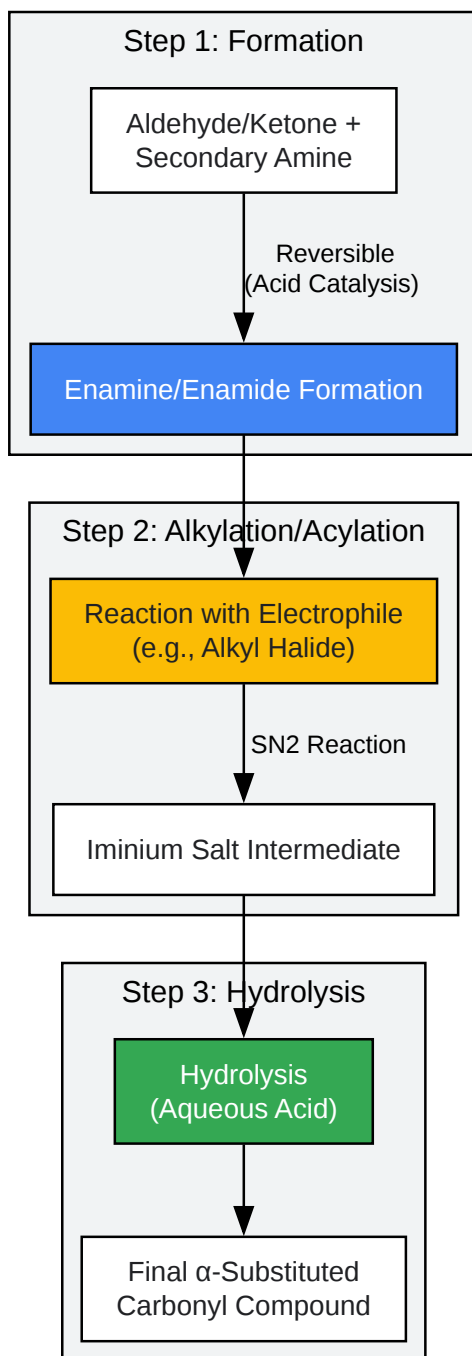
Synthesis and Reactivity

Enamides are a class of organic compounds characterized by an amide group attached to a carbon-carbon double bond. The synthesis of enamides can be achieved through various methods, including the isomerization of N-allylic compounds or the reductive acylation of oximes.[6]

As a terminal alkene and a primary amide, but-3-enamide can participate in a variety of chemical transformations. The double bond can undergo addition reactions, while the amide group can be hydrolyzed or otherwise modified. Enamines and enamides are known to act as nucleophiles, participating in reactions like alkylation and acylation.[7][8]

A general workflow for utilizing an enamine/enamide in a synthetic protocol involves three key stages: formation of the enamine or enamide, reaction with a suitable electrophile, and subsequent hydrolysis to yield the final product, often a modified carbonyl compound.[8]

General Workflow for Enamine/Enamide Synthesis and Reaction

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Caption: General workflow for enamine/enamide synthesis and reaction.

N-Vinylacetamide (NVA): The Isomer

N-Vinylacetamide (NVA, CAS 5202-78-8) is an isomer of but-3-enamide and is a non-ionic monomer.^[9] Its primary significance lies in polymer science, where it serves as the building block for Poly(N-vinylacetamide) (PNVA).^[10]

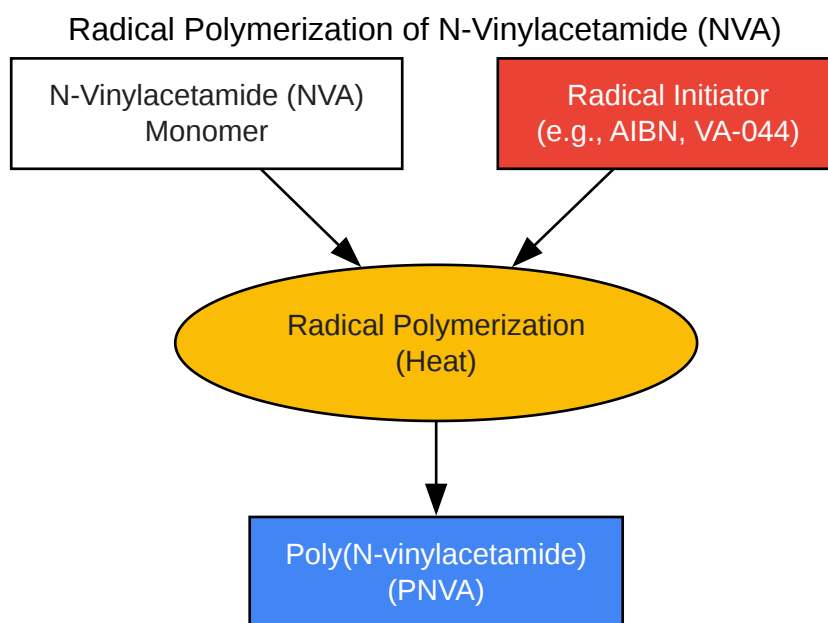
Physicochemical Properties

The properties of NVA distinguish it from but-3-enamide, particularly its lower melting point and its primary use as a monomer.

Property	Value	Reference(s)
CAS Number	5202-78-8	^[9] ^[11]
Molecular Formula	C ₄ H ₇ NO	^[9] ^[11]
Molecular Weight	85.11 g/mol	^[9] ^[11]
Appearance	White to pale-yellowish solid	^[9] ^[11]
Melting Point	54 °C	^[9] ^[11]
Boiling Point	96 °C at 10 mmHg	^[11]
Solubility	Soluble in water and various organic solvents	^[9] ^[11]
Canonical SMILES	<chem>CC(=O)NC=C</chem>	^[9]
InChI Key	RQAKESSLMFZVMC-UHFFFAOYSA-N	^[9]

Polymerization and Applications

NVA undergoes radical polymerization to form Poly(N-vinylacetamide) (PNVA), a water-soluble and biocompatible polymer.^[10]^[12] This polymerization process is a key application of NVA.



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Caption: Radical polymerization of N-Vinylacetamide (NVA).

PNVA and its copolymers have a wide range of applications due to their desirable properties, which include:

- Hydrophilicity: Used as a hydrophilizing agent.[13]
- Adhesion: Acts as a binder, adhesive, and coating agent.[13][14]
- Biocompatibility: Suitable for biomedical applications, such as in hydrogels for drug delivery or cell culture.[12][15]
- Thickening: Functions as a thickening agent, stable across a wide pH range.[13]

Experimental Protocol: Synthesis of PNVA

A representative protocol for the free-radical polymerization of NVA is as follows:

- Dissolution: NVA is dissolved in water to a concentration of 0.1 g/mL at room temperature. [\[15\]](#)
- Degassing: The solution is degassed to remove oxygen, which can inhibit polymerization, typically through three freeze-pump-thaw cycles. [\[15\]](#)
- Initiation: The solution is heated to 60 °C, and a water-soluble radical initiator, such as VA-044 (0.01 mol % relative to NVA), is added. [\[15\]](#)
- Polymerization: The mixture is stirred at 60 °C for approximately 18 hours. [\[15\]](#)
- Precipitation and Purification: The resulting polymer is precipitated in a non-solvent like acetone, redissolved in water, and dried by lyophilization to yield pure PNVA. [\[15\]](#)

Allylamine: A Structurally Distinct Amine

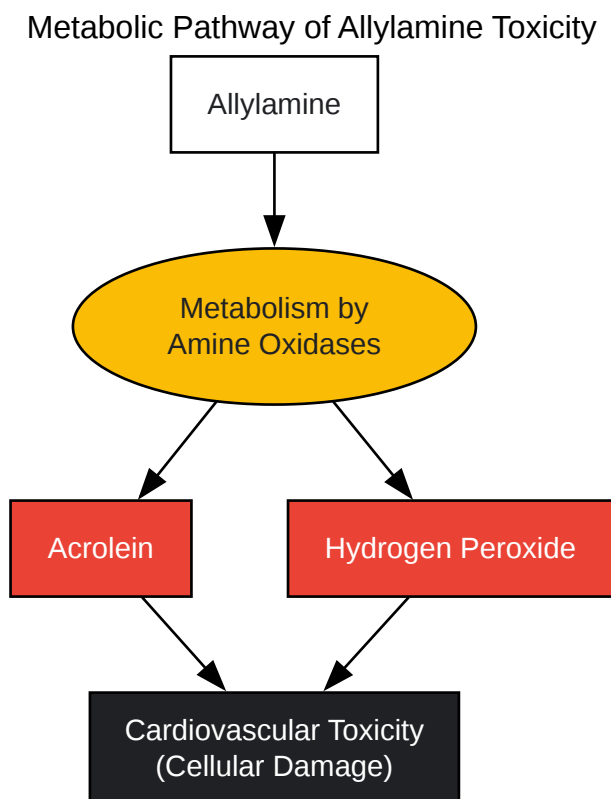
Allylamine (CAS 107-11-9) is a primary amine, not an amide, and is structurally $C_3H_5NH_2$. [\[16\]](#) It is a colorless, flammable liquid with a strong ammonia-like odor. [\[16\]](#)[\[17\]](#) Its inclusion here is to prevent confusion with "allylamide." Allylamine is primarily known for its industrial uses, its significant toxicity, and as a precursor in pharmaceutical synthesis.

Physicochemical and Safety Data

Property	Value	Reference(s)
CAS Number	107-11-9	[16]
Molecular Formula	C ₃ H ₇ N	[16][18]
Molecular Weight	57.09 g/mol	[16][18]
Appearance	Colorless to light yellow liquid	[17]
Boiling Point	55-58 °C	[16]
Melting Point	-88 °C	[16]
Flash Point	-29 °C (-20 °F)	[17][18]
Toxicity	Highly toxic by inhalation and ingestion; cardiovascular toxin	[17][18][19][20]
pKa (conjugate acid)	9.49	[16]

Toxicology and Biological Activity

The primary toxic effect of allylamine is on the cardiovascular system.[19][20] This toxicity is not caused by the compound itself but by its metabolic products. In the body, allylamine is metabolized by amine oxidases into acrolein and hydrogen peroxide, which are highly reactive and cytotoxic compounds responsible for damage to the heart and blood vessels.[18][19]



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Caption: Metabolic pathway of allylamine toxicity.

Despite its toxicity, allylamine serves as a key building block for certain pharmaceuticals. Functionalized allylamines, such as naftifine, are used as antifungal agents.[16][18] These drugs work by inhibiting the enzyme squalene epoxidase, which is crucial for ergosterol synthesis in fungi.[18]

Conclusion

For researchers, scientists, and drug development professionals, understanding the precise chemical identity of a compound is fundamental. But-3-enamide is a distinct chemical entity with potential as a synthetic building block. It is crucial not to confuse it with its isomer, N-vinylacetamide (NVA), a valuable monomer in polymer chemistry, or with the toxicologically

significant primary amine, allylamine. This guide has delineated the specific properties, reactions, and applications of each, providing the clear, quantitative, and protocol-driven information necessary for advanced research and development.

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